

ChEBI Ontology for Lucenin-2: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Lucenin-2*

Cat. No.: *B191759*

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Fremont, CA - October 31, 2025 - This technical guide provides a comprehensive overview of the Chemical Entities of Biological Interest (ChEBI) ontology for **Lucenin-2** (CHEBI:6553), a C-glycosyl compound of significant interest to researchers, scientists, and drug development professionals. This document details its chemical identity, physicochemical properties, biological roles, and relevant experimental protocols, with a focus on its antioxidant and anti-inflammatory activities and associated signaling pathways.

Chemical Identity and Structure

Lucenin-2, also known as Luteolin-6,8-di-C-glucoside, is a tetrahydroxyflavone belonging to the flavonoid class of organic compounds.^[1] It is structurally characterized by a luteolin aglycone substituted by beta-D-glucopyranosyl moieties at positions 6 and 8.^[1]

Table 1: Chemical Identifiers for **Lucenin-2**

| Identifier | Value | Source |
|-------------------|--|---------------------|
| ChEBI ID | CHEBI:6553 | [1] |
| IUPAC Name | 2-(3,4-dihydroxyphenyl)-5,7-dihydroxy-6,8-bis[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]chromen-4-one | [1] |
| Molecular Formula | C27H30O16 | [1] |
| Molecular Weight | 610.5 g/mol | [1] |
| SMILES | <chem>C1=CC(=C(C=C1C2=CC(=O)C3=C(C(=C(C(=C3O2)[C@H]4--INVALID-LINK--CO)O)O">C@@HO)O)[C@H]5--INVALID-LINK--CO)O)O">C@@HO)O)O</chem> | [1] |
| InChI | InChI=1S/C27H30O16/c28-5-12-17(33)21(37)23(39)26(42-12)15-19(35)14-10(32)4-11(7-1-2-8(30)9(31)3-7)41-25(14)16(20(15)36)27-24(40)22(38)18(34)13(6-29)43-27/h1-4,12-13,17-18,21-24,26-31,33-40H,5-6H2/t12-,13-,17-,18-,21+,22+,23-,24-,26+,27+/m1/s1 | [1] |
| CAS Number | 29428-58-8 | [1] |

Physicochemical Properties

Lucenin-2 is a solid compound with limited solubility in water and is typically extracted using polar organic solvents. A summary of its key physicochemical properties is presented below.

Table 2: Physicochemical Properties of **Lucenin-2**

| Property | Value | Source |
|--------------------------------|--------------------|---------------------|
| XLogP3 | -2.6 | [1] |
| Hydrogen Bond Donor Count | 12 | [2] |
| Hydrogen Bond Acceptor Count | 16 | [2] |
| Rotatable Bond Count | 5 | [2] |
| Topological Polar Surface Area | 288 Å ² | [1] |
| Formal Charge | 0 | [2] |

Biological and Pharmacological Activities

Lucenin-2 is naturally found in various plants, including *Passiflora incarnata* (passionflower) and *Artemisia herba-alba*.[\[1\]](#) Its biological activities are largely attributed to its aglycone, luteolin, a well-studied flavonoid with potent antioxidant and anti-inflammatory properties.

Antioxidant Activity

The antioxidant capacity of **Lucenin-2** and its aglycone, luteolin, has been evaluated in various in vitro assays. The free radical scavenging activity is a key mechanism underlying its protective effects against oxidative stress.

Table 3: Antioxidant Activity of Luteolin and Related Compounds

| Compound | Assay | IC50 Value | Source |
|-------------------------------|-------------------------|----------------------------|---------------------|
| Luteolin-phospholipid complex | DPPH radical scavenging | 28.33 µg/mL | [3] |
| Luteolin | DPPH radical scavenging | 26.304 µg·ml ⁻¹ | [4] |

Anti-inflammatory Activity

Luteolin, the aglycone of **Lucenin-2**, has demonstrated significant anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response. While direct studies on **Lucenin-2** are limited, the activity of luteolin provides strong evidence for the potential anti-inflammatory properties of its glycoside.

Table 4: Anti-inflammatory Activity of Luteolin

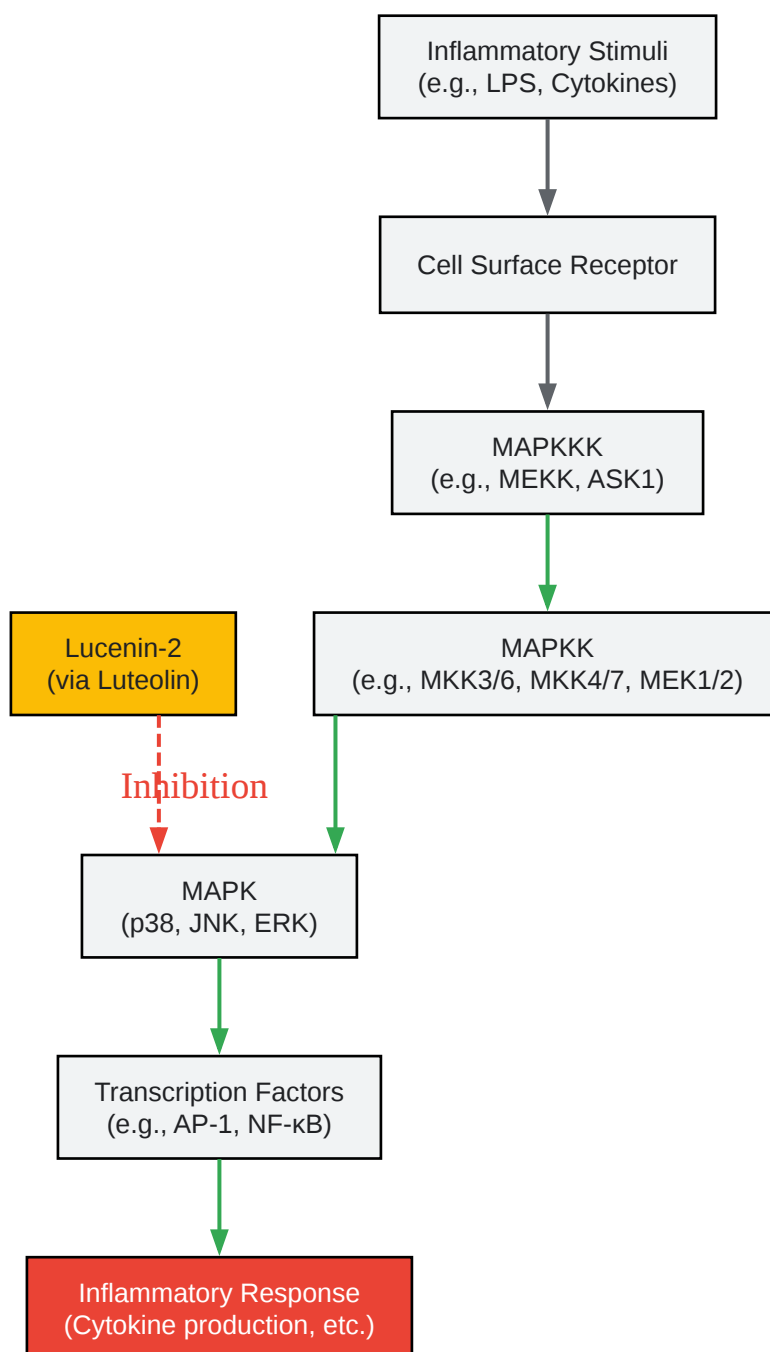
| Activity | Cell Line/Model | IC50 Value | Source |
|--------------------------------|-----------------|--------------|--------|
| Inhibition of IL-5 bioactivity | EoL-1 cells | 18.7 μ M | |

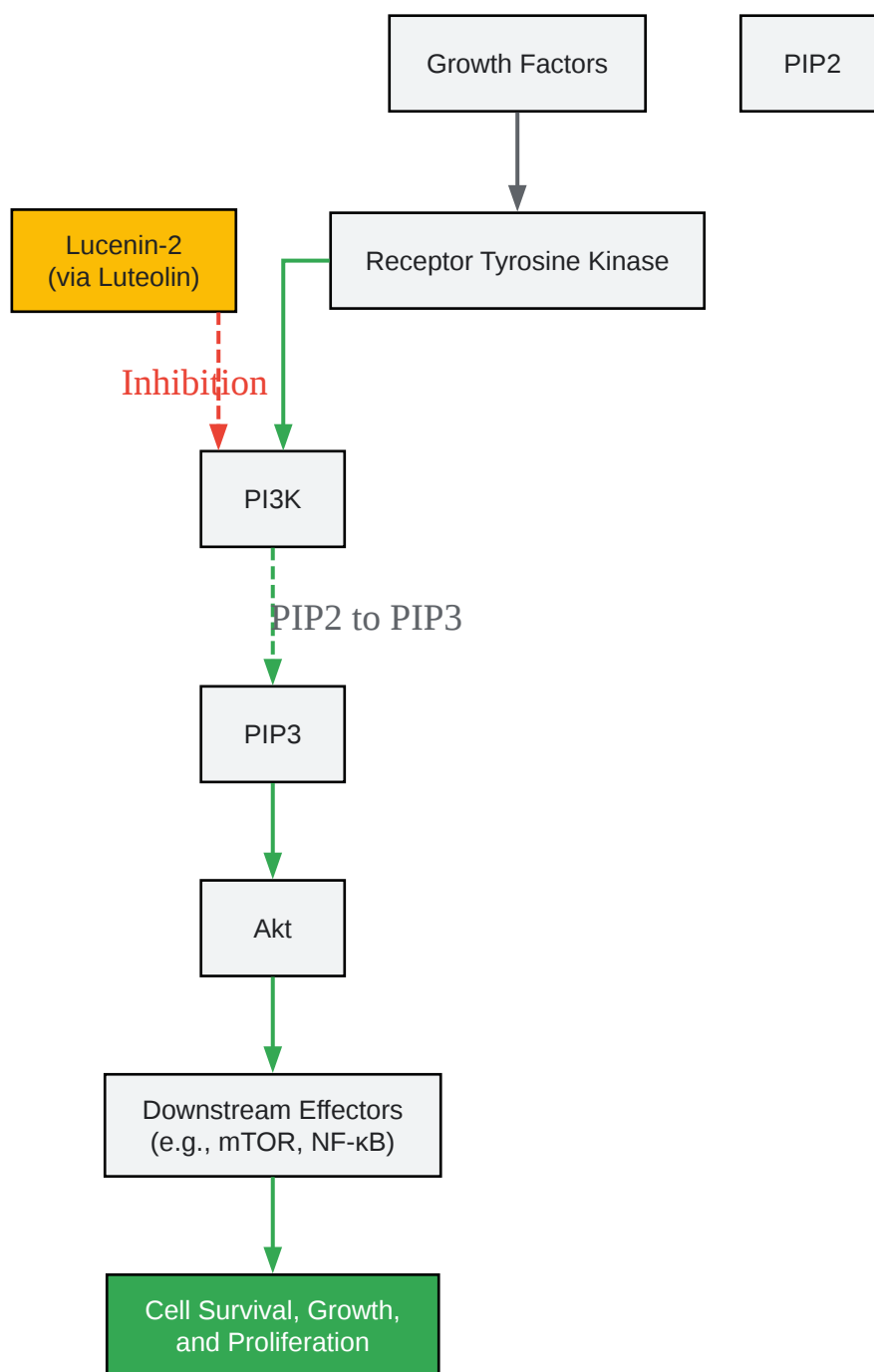
Signaling Pathway Modulation

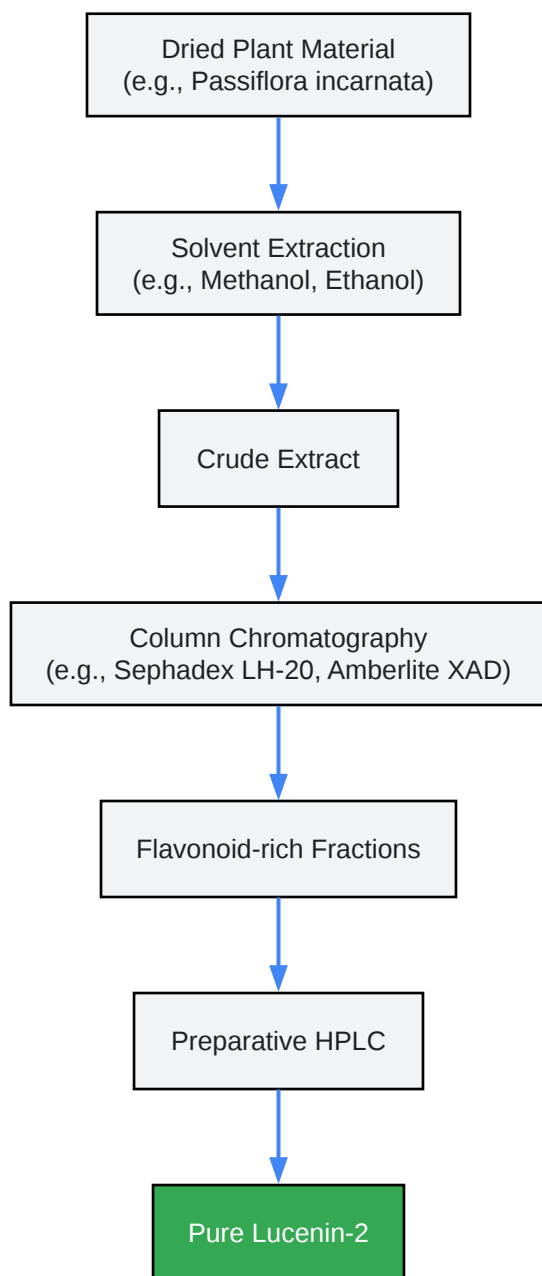
The biological effects of **Lucenin-2**'s aglycone, luteolin, are mediated through the modulation of critical intracellular signaling pathways, including the Mitogen-Activated Protein Kinase (MAPK) and Phosphatidylinositol 3-Kinase (PI3K)/Akt pathways. These pathways are central to cellular processes such as inflammation, proliferation, and apoptosis.

MAPK Signaling Pathway

Luteolin has been shown to influence the MAPK signaling cascade, which involves a series of protein kinases that regulate a wide range of cellular responses. By modulating the phosphorylation of key MAPK components like ERK, JNK, and p38, luteolin can attenuate inflammatory responses.[\[5\]](#)[\[6\]](#)







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